

Safe Disposal of 15(S)-Latanoprost: A Procedural Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	15(S)-Latanoprost	
Cat. No.:	B12326507	Get Quote

This document provides essential safety and logistical information for the proper disposal of **15(S)-Latanoprost**, intended for researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe handling and disposal of this compound in a laboratory setting, in compliance with standard safety practices and environmental regulations.

Essential Safety and Handling Information

15(S)-Latanoprost is the enantiomer of Latanoprost, a prostaglandin F2α analogue. While specific hazard data for the 15(S) isomer is limited, it is prudent to handle it with the same precautions as Latanoprost. It is intended for research and development use only.[1] All handling and disposal activities must be conducted in accordance with local, state, and federal regulations.[2][3][4]

Personal Protective Equipment (PPE): Before handling **15(S)-Latanoprost**, personnel should be equipped with the following PPE:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-impermeable gloves.[1]
- Body Protection: Laboratory coat.



• Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood to avoid breathing mist, gas, or vapors.[1][5]

Quantitative and Physical Data

The following table summarizes key quantitative data and physical properties relevant to the safe handling and disposal of **15(S)-Latanoprost**.

Property	Data	Reference(s)
Chemical Name	15(S)-Latanoprost	[1]
Synonyms	Latanoprost Related Compound B	[1]
CAS Number	145773-22-4	[1]
Molecular Formula	C26H40O5	[1]
Molecular Weight	432.59 g/mol	[1]
Physical State	Colorless to slightly yellow oil	[6]
Solubility	Practically insoluble in water. Freely soluble in acetone, ethanol, ethyl acetate, isopropanol, methanol, and acetonitrile.	[6]
Stability & Degradation	Susceptible to degradation under various conditions: • pH: Unstable in extreme pH conditions.[7] • Light: Unstable when exposed to UV light; should be protected from light. [8] • Temperature: Susceptible to heat-induced degradation. [7] • Oxidation: Can be degraded by oxidizing agents. [7]	[7][8]

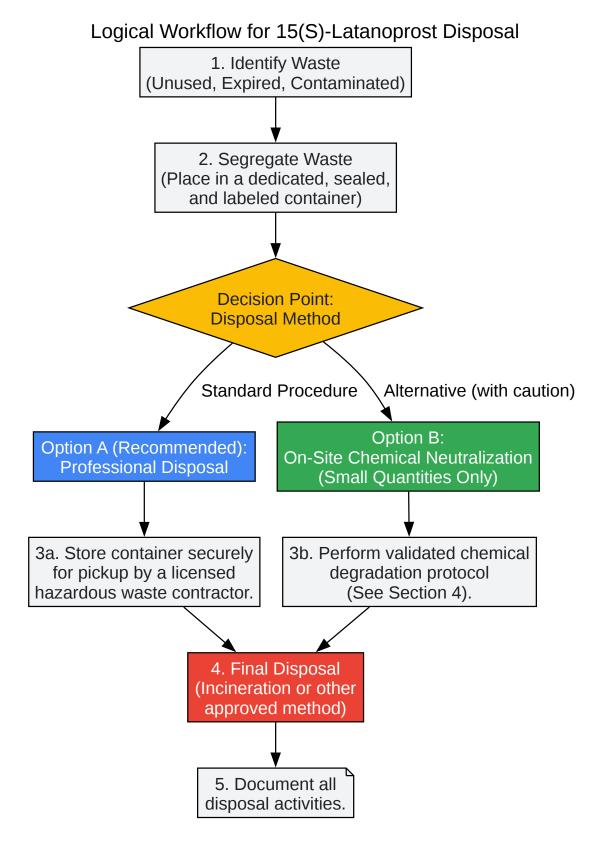


Check Availability & Pricing

Step-by-Step Disposal Procedure

The primary and recommended method for disposing of **15(S)-Latanoprost** is through a licensed professional waste disposal service. On-site chemical neutralization is a potential alternative for small quantities but requires rigorous safety protocols and validation.





Click to download full resolution via product page

Caption: Logical workflow for the disposal of **15(S)-Latanoprost**.







Waste Identification and Collection:

- Identify all materials containing 15(S)-Latanoprost designated for disposal. This includes
 expired or unused product, contaminated labware (e.g., pipette tips, vials), and spill
 cleanup materials.
- Collect these materials in a dedicated, properly labeled, and sealed waste container.[4]
 The container should be made of a material compatible with the solvents used with
 Latanoprost (e.g., glass or high-density polyethylene).

Segregation and Storage:

- Store the waste container in a secure, well-ventilated area, away from incompatible materials such as strong acids, bases, and reducing agents.[5]
- Ensure the storage area is cool and protected from light to prevent degradation.[8]
- Disposal via Licensed Contractor (Recommended):
 - Arrange for pickup by a certified hazardous waste disposal company. This is the safest and most compliant method.
 - Provide the contractor with the Safety Data Sheet (SDS) and a full description of the waste.
 - Ensure all shipping and transport regulations are followed. While Latanoprost solution is
 often not regulated for transport under USDOT, EUADR, IATA, or IMDG, pure Latanoprost
 may be classified as a toxic liquid (UN2810).[3][5] Always confirm with the specific SDS
 and your disposal vendor.

Documentation:

Maintain detailed records of all disposal activities, including the date, quantity of waste,
 and disposal method. If using a contractor, retain all manifests and certificates of disposal.



Experimental Protocol: On-Site Chemical Neutralization

Disclaimer: The following protocol is based on forced degradation studies and is provided for informational purposes for research professionals.[7] It is intended for neutralizing small, research-quantities of **15(S)-Latanoprost**. This procedure must be performed in a chemical fume hood by trained personnel wearing full PPE. The efficacy of the degradation and the safety of the final mixture for drain disposal must be validated and compliant with local regulations. Discharge into the environment must be avoided.[1]

Latanoprost is an isopropyl ester that can be hydrolyzed to its biologically active (and more water-soluble) free acid.[6][7] Further degradation can be achieved under stronger conditions.

- Preparation: Dissolve the 15(S)-Latanoprost residue in a minimal amount of a watermiscible solvent like ethanol or isopropanol.
- Hydrolysis: Slowly add a 5 M solution of sodium hydroxide (NaOH) to the Latanoprost solution. The reaction should be stirred at room temperature.
- Monitoring: Allow the reaction to proceed for at least 4 hours.[7] The progress can be
 monitored by an appropriate analytical method (e.g., HPLC, LC-MS) to confirm the
 disappearance of the parent compound.
- Neutralization: After confirming degradation, carefully neutralize the resulting solution to a pH of ~7.0 using an acid (e.g., hydrochloric acid).
- Disposal: Dispose of the final neutralized solution in accordance with institutional and local regulations for aqueous chemical waste. Do not pour down the drain unless explicitly permitted.[9][10]
- Preparation: Dissolve the 15(S)-Latanoprost residue in a minimal amount of a suitable solvent.
- Oxidation: Slowly add a 30% solution of hydrogen peroxide (H₂O₂).[7]
- Monitoring: Let the reaction proceed for at least 6 hours, monitoring for the degradation of the parent compound.



 Quenching & Disposal: Once degradation is complete, the remaining hydrogen peroxide should be quenched if necessary. The final solution must be disposed of as hazardous chemical waste.

Spill Management Procedures

In the event of a spill, immediate and appropriate action is critical to prevent exposure and environmental contamination.

- Evacuate and Ventilate: Evacuate non-essential personnel from the spill area.[2] Ensure the
 area is well-ventilated.
- Contain Spill: If it is safe to do so, contain the source of the spill.[3]
- Absorb Material: Collect the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).[4][5] Do not use combustible materials.
- Collect Waste: Place the absorbent material and any contaminated items into a suitable, sealed, and labeled container for disposal.[1][4]
- Decontaminate: Thoroughly clean the spill area with soap and water.
- Report: Report the incident to the appropriate safety officer or department. For large spills,
 report the emergency situation immediately.[2][4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 15(S)-Latanoprost Safety Data Sheet [chemicalbook.com]
- 2. northamerica.covetrus.com [northamerica.covetrus.com]
- 3. somersetpharma.com [somersetpharma.com]
- 4. cdn.pfizer.com [cdn.pfizer.com]



Check Availability & Pricing



- 5. fishersci.com [fishersci.com]
- 6. accessdata.fda.gov [accessdata.fda.gov]
- 7. researchgate.net [researchgate.net]
- 8. geneesmiddeleninformatiebank.nl [geneesmiddeleninformatiebank.nl]
- 9. mskcc.org [mskcc.org]
- 10. medprodisposal.com [medprodisposal.com]
- To cite this document: BenchChem. [Safe Disposal of 15(S)-Latanoprost: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12326507#15-s-latanoprost-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com